

# Application Notes and Protocols for Studying Vimentin Protein-Protein Interactions

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## Compound of Interest

Compound Name: **VIMENTIN**  
Cat. No.: **B1176767**

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Vimentin**, a type III intermediate filament protein, is a key component of the cytoskeleton in mesenchymal cells. Beyond its structural role, **vimentin** is increasingly recognized as a dynamic signaling scaffold, participating in a multitude of cellular processes including cell migration, adhesion, and signal transduction. The diverse functions of **vimentin** are mediated through its complex network of protein-protein interactions. Understanding these interactions is crucial for elucidating the molecular mechanisms underlying both normal cellular functions and pathological conditions such as cancer and fibrosis.

These application notes provide a comprehensive overview of modern techniques to study **vimentin** protein-protein interactions, complete with detailed experimental protocols and data interpretation guidelines.

## Data Presentation: Quantitative Analysis of Vimentin Interactions

The following tables summarize quantitative data from various studies on **vimentin** protein-protein interactions. This data provides insights into the strength and cellular context of these interactions.

Table 1: Quantitative Mass Spectrometry Data for **Vimentin** Interactors

Interacting Protein	Cell Line	Method	Fold Change / Spectral Count	Pathological Context	Reference
Vimentin	Oral Tongue Squamous Cell Carcinoma (OTSCC) vs. Normal	2D-DIGE with Mass Spectrometry	4.89-fold increase in tumor	Oral Cancer	<a href="#">[1]</a>
MAP2K4	Breast Cancer Cells (MCF-7, MDA-MB-231)	Co-Immunoprecipitation	Positive correlation ( $r=0.753$ )	Breast Cancer	<a href="#">[2]</a>
14-3-3 $\beta$	HEK293T cells (IGF1 stimulated)	AP-SWATH Mass Spectrometry	1,967 proteins quantified in interactome	Signal Transduction	<a href="#">[3]</a>
ZNF516	Embryonic Stem Cells (RA treated)	BiOID	4-fold increase in association	Cell Differentiation	<a href="#">[4]</a>
Proteasome Subunits	HEK293T cells	BiOID	Enriched in PSMA4-BirA* pulldown	Protein Homeostasis	<a href="#">[5]</a>

Table 2: Co-immunoprecipitation and Yeast Two-Hybrid Interaction Summary

Bait Protein	Prey Protein(s)	Method	Outcome	Reference
Vimentin	MAP2K4	Co- Immunoprecipitat ion	Confirmed interaction in MCF-7 cells	[2]
AKT1	Vimentin	Co-IP & Mass Spectrometry	Identified vimentin as an AKT1 binding partner	[6]
Vimentin	14-3-3 $\sigma$	Co- Immunoprecipitat ion	Dominant vimentin-binding isoform in podocytes	[7]
Vimentin	LGALS1	Affinity- Purification Mass Spectrometry	Identified as a potential interactor	[8]

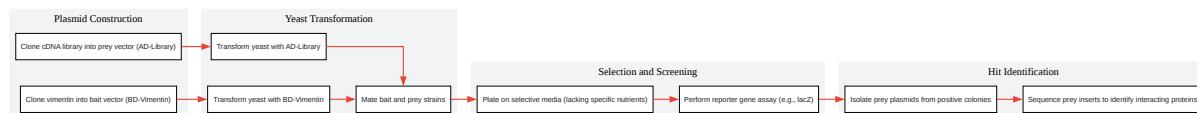
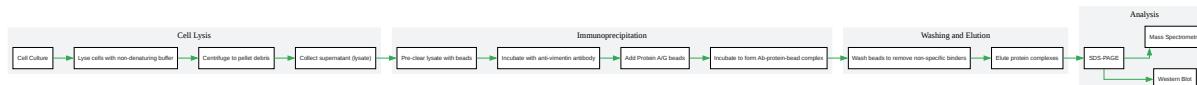
## Key Experimental Techniques and Protocols

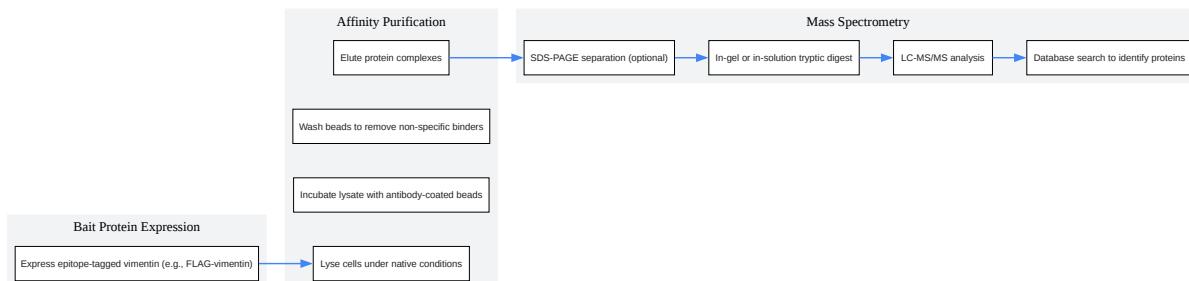
This section provides detailed methodologies for key experiments used to investigate **vimentin** protein-protein interactions.

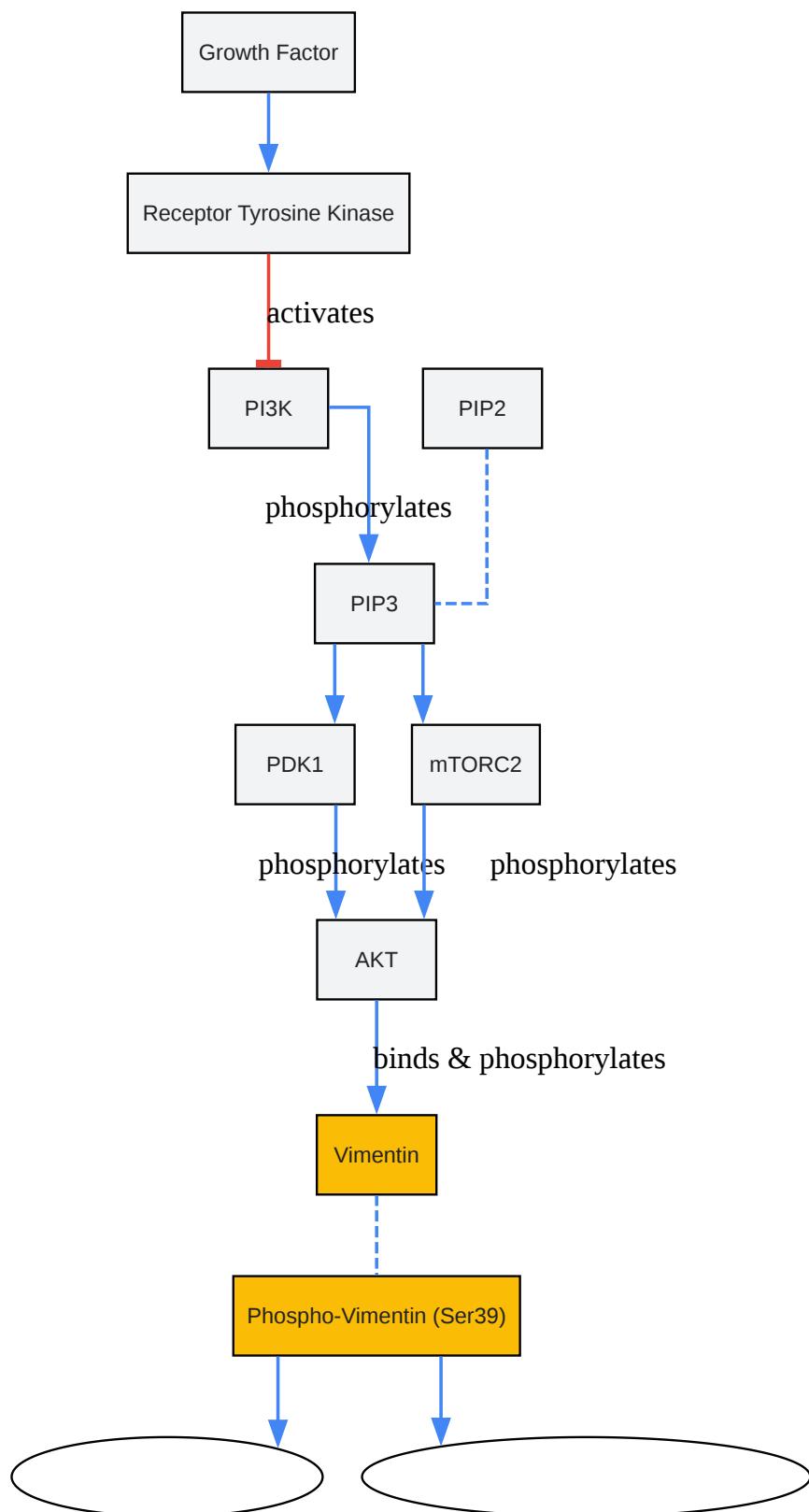
### Co-Immunoprecipitation (Co-IP)

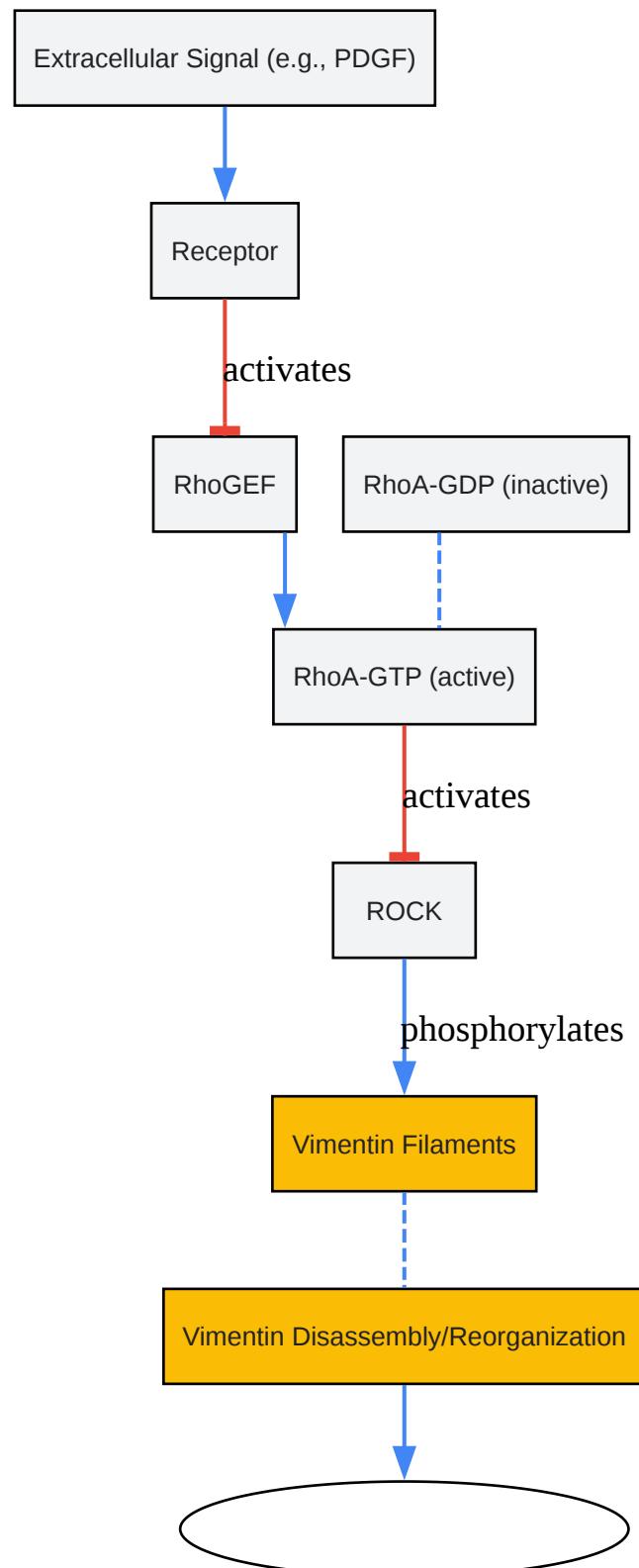
Co-IP is a powerful technique to identify and validate *in vivo* protein-protein interactions.

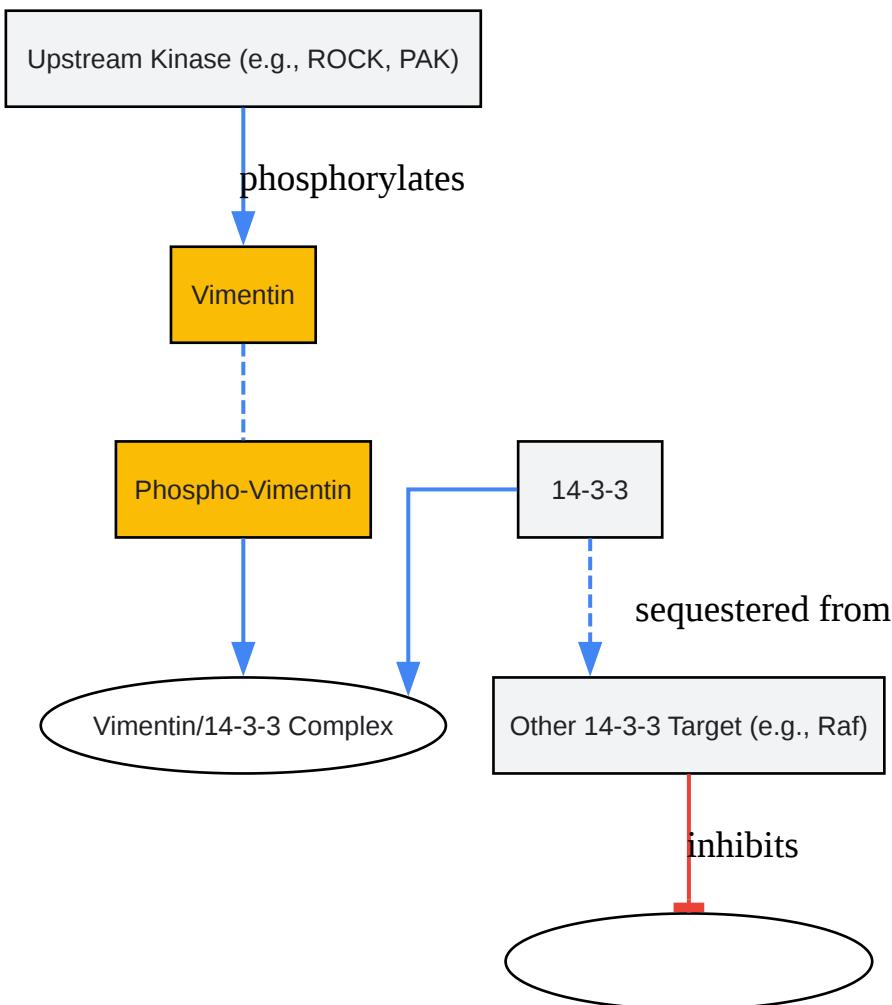
Experimental Workflow Diagram









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